

Technical Support Center: Solid-Phase Synthesis with (1R,2R)-2-Aminocyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: (1R,2R)-2-Aminocyclopentanecarboxylic Acid Hydrochloride

Cat. No.: B585911

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Welcome to the technical support center for challenges encountered during the solid-phase peptide synthesis (SPPS) of peptides containing (1R,2R)-2-Aminocyclopentanecarboxylic Acid (ACPC). This resource provides troubleshooting guides and frequently asked questions to assist researchers, scientists, and drug development professionals in overcoming common experimental hurdles.

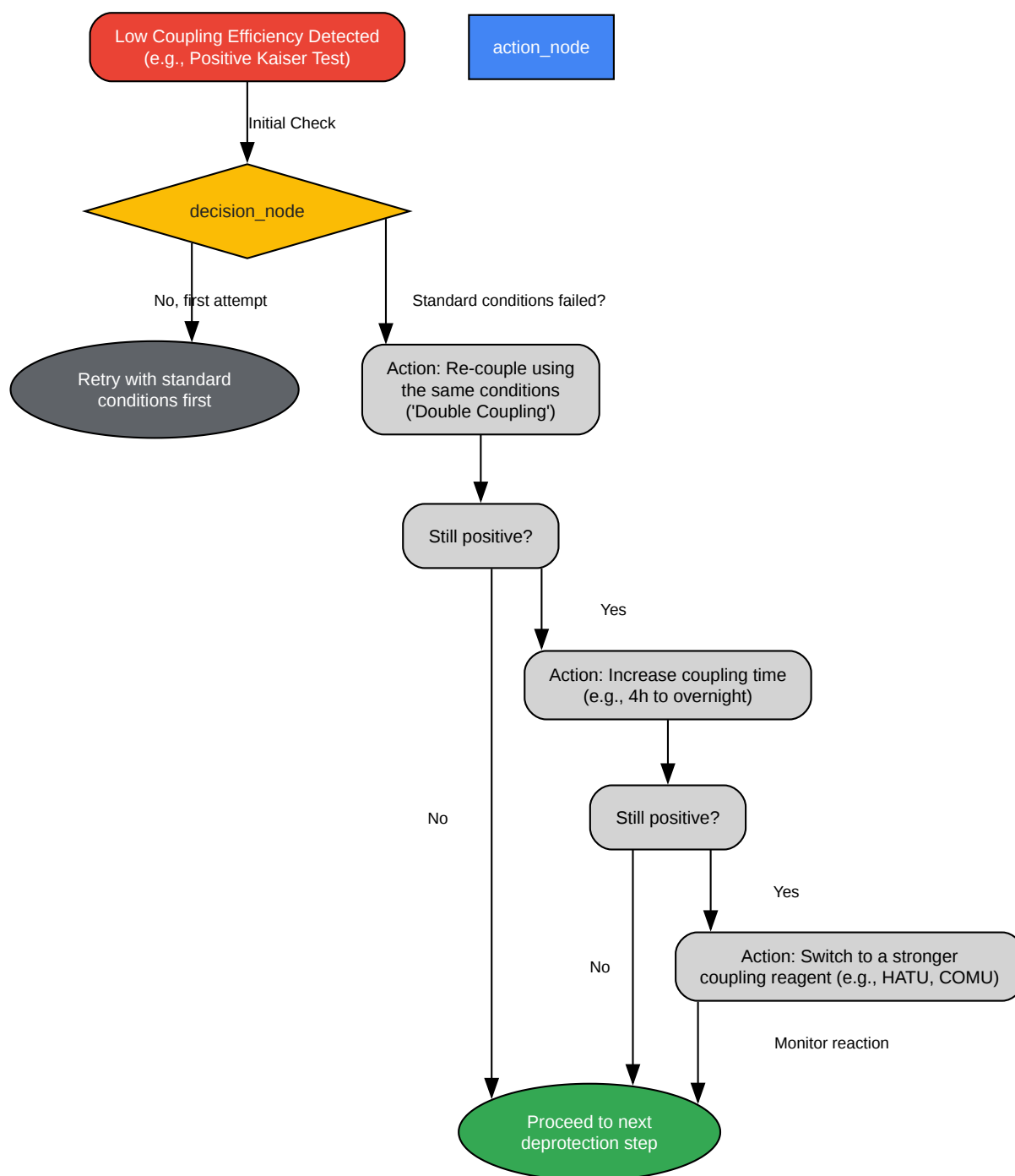
Troubleshooting Guide

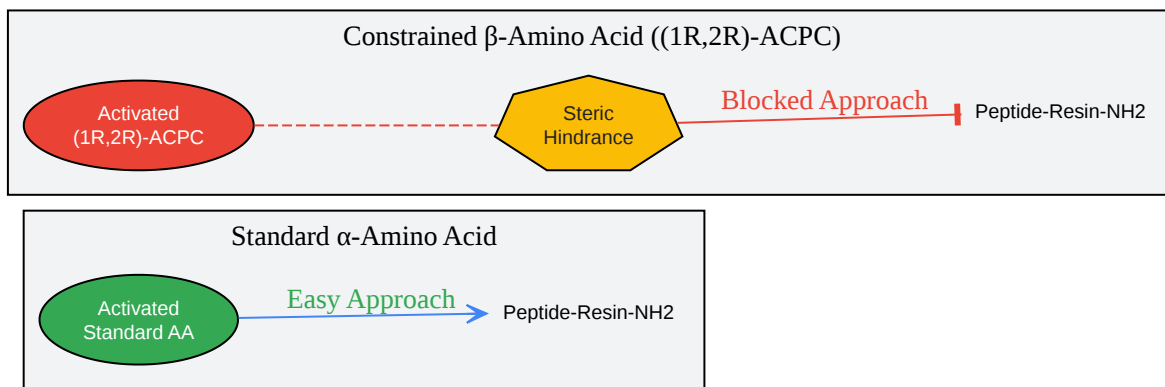
This guide addresses specific problems you may encounter during your synthesis workflow.

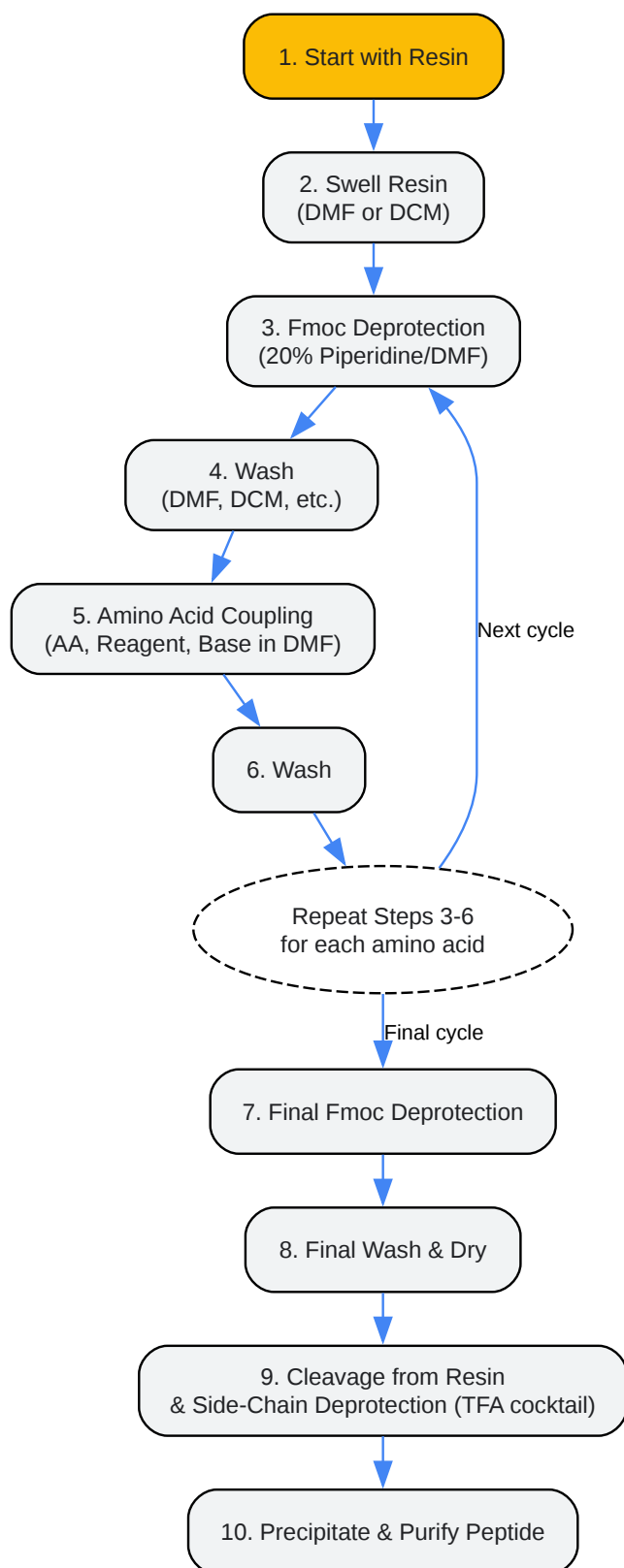
Problem: Low or Incomplete Coupling Efficiency

A positive Kaiser test (blue beads) or poor mass spectrometry results after a coupling step indicates incomplete acylation of the free amine.^[1] This is the most common challenge with sterically hindered amino acids like (1R,2R)-2-ACPC.

Workflow for Troubleshooting Low Coupling Efficiency







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References

- 1. benchchem.com [benchchem.com]
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